Linalool-13C3 stability in different solvent matrices

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Compound of Interest

Compound Name: Linalool-13C3

Cat. No.: B15138628

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Linalool-13C3 Stability Technical Support Center

This technical support center provides guidance on the stability of **Linalool-13C3** in various solvent matrices for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **Linalool-13C3** and how should it be stored?

A: **Linalool-13C3**, like its unlabeled counterpart, is a volatile organic compound susceptible to degradation. For optimal stability, it should be stored in a cool, dark place, preferably at -20°C, in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[1][2]

Q2: In which solvent is **Linalool-13C3** most stable?

A: Based on available data, **Linalool-13C3** is most stable in anhydrous aprotic solvents like acetonitrile. Stock solutions of linalool in acetonitrile have been shown to be stable for up to three months when stored at -20°C.[3][4]

Q3: What is the stability of **Linalool-13C3** in other common laboratory solvents?

A: While specific quantitative data for **Linalool-13C3** in all solvents is limited, the following table summarizes the expected stability based on the chemical properties of linalool and the solvents.



Solvent	Expected Stability	Key Considerations
Acetonitrile	High	Recommended for long-term storage of stock solutions at -20°C.[3][4]
Methanol	Moderate	As a protic solvent, methanol can potentially participate in acid-catalyzed degradation if acidic impurities are present. Use high-purity, anhydrous methanol and store at low temperatures.
DMSO	Moderate to Low	DMSO is hygroscopic and can absorb water, which may affect stability. It is also known to be reactive with certain compounds. Prepare fresh solutions and store under inert gas.
Water	Low	Linalool has very low solubility in water, which can lead to the formation of suspensions or emulsions that are prone to degradation.[5] Linalool is more soluble at acidic or alkaline pH compared to neutral pH.[3] Avoid aqueous solutions for long-term storage. If aqueous buffers are necessary for experiments, prepare solutions fresh and use them immediately.

Q4: What are the primary degradation pathways for **Linalool-13C3**?

A: The main degradation pathways for **Linalool-13C3** are:



- Oxidation: Exposure to air and light can lead to oxidation, forming various degradation products.[6][7]
- Isomerization: In the presence of acids, linalool can isomerize to form other terpenes like geraniol, nerol, and α -terpineol.[6][8]
- Thermal Degradation: High temperatures can cause dehydroxylation and cyclization, leading to the formation of compounds such as β-myrcene, cis- and trans-ocimene, limonene, and terpinolene.[9][10][11]

Q5: How can I monitor the stability of my Linalool-13C3 solution?

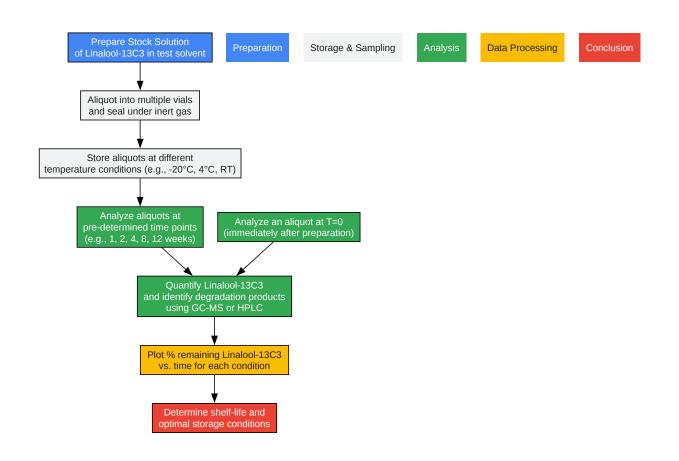
A: The stability of **Linalool-13C3** solutions can be monitored using chromatographic techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or MS).[12][13][14] These methods can be used to quantify the amount of **Linalool-13C3** remaining over time and to detect the appearance of degradation products.

Troubleshooting Guides Issue 1: Inconsistent or unexpected experimental results.

This could be due to the degradation of your **Linalool-13C3** stock or working solutions.

Troubleshooting Steps:





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